

Application Notes and Protocols for NMR-Based Metabolomics Using D-Galactose- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: D-Galactose- $^{13}\text{C}_6$

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Introduction

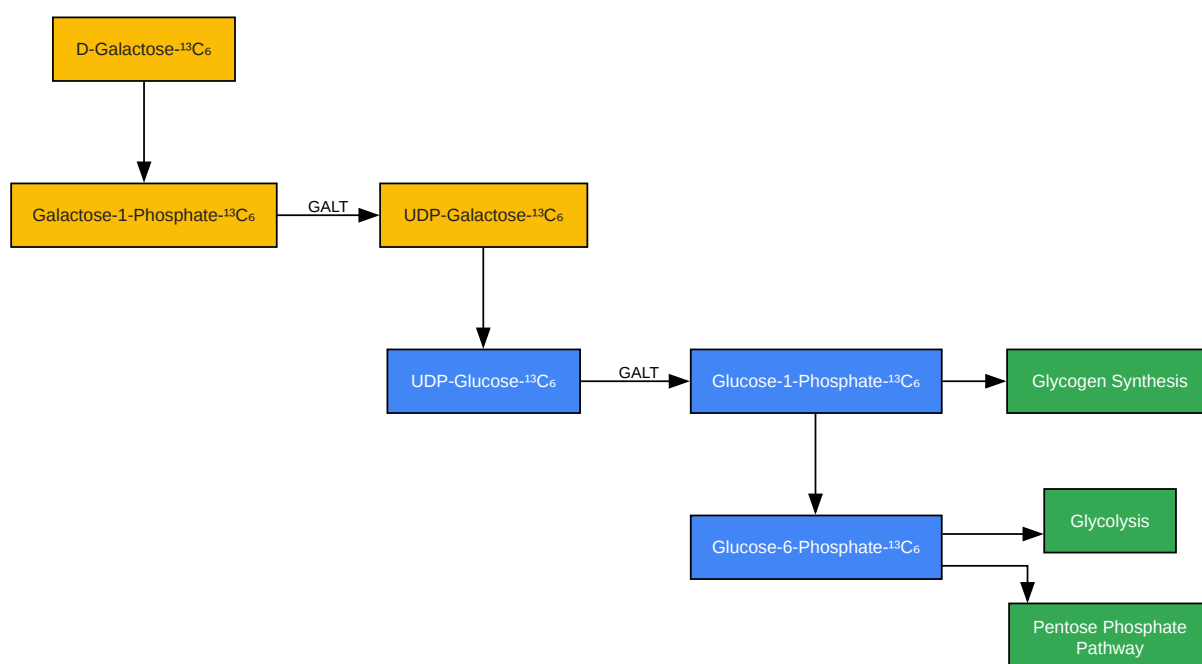
Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for metabolomics, offering non-destructive, highly reproducible, and quantitative analysis of metabolites in biological samples. The use of stable isotope-labeled substrates, such as D-Galactose- $^{13}\text{C}_6$, significantly enhances the capabilities of NMR-based metabolomics. By tracing the metabolic fate of the ^{13}C -labeled galactose, researchers can elucidate pathway activities, quantify metabolic fluxes, and gain deeper insights into cellular metabolism. This approach, often referred to as Stable Isotope-Resolved Metabolomics (SIRM), is invaluable for understanding disease states, identifying drug targets, and assessing the metabolic effects of therapeutic interventions.

D-Galactose is a C-4 epimer of glucose and is primarily metabolized through the Leloir pathway. In this pathway, galactose is converted into glucose-1-phosphate, which can then enter glycolysis or be used for glycogen synthesis and the pentose phosphate pathway. By using uniformly ^{13}C -labeled galactose (D-Galactose- $^{13}\text{C}_6$), all six carbon atoms are labeled, allowing for the comprehensive tracking of galactose-derived carbons through these central metabolic pathways.

These application notes provide detailed protocols for utilizing D-Galactose- $^{13}\text{C}_6$ in NMR-based metabolomics studies, from cell culture and sample preparation to NMR data acquisition and analysis.

Metabolic Pathway of D-Galactose

The primary route for D-galactose metabolism is the Leloir pathway, which converts galactose to glucose-1-phosphate. The key steps involve the enzymes galactokinase (GALK), galactose-1-phosphate uridylyltransferase (GALT), and UDP-galactose-4-epimerase (GALE). The resulting glucose-1-phosphate can then enter mainstream glucose metabolism.

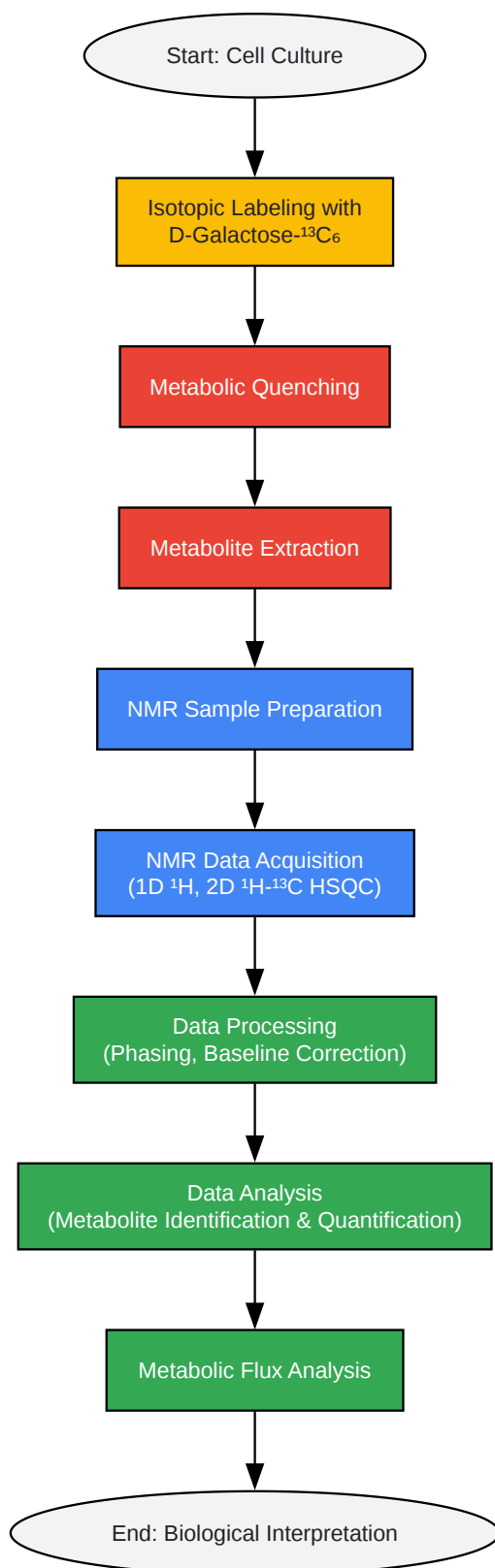


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Caption: The Leloir Pathway for D-Galactose Metabolism.

Experimental Workflow

A typical NMR-based metabolomics experiment using D-Galactose-¹³C₆ involves several key stages, from initial cell culture and labeling to final data analysis and interpretation.



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